

physical and chemical properties of D-Lyxose-13C-4

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Compound of Interest		
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An In-depth Technical Guide to D-Lyxose-13C-4

Abstract

D-Lyxose-13C-4 is a stable isotope-labeled form of the rare pentose sugar, D-Lyxose. The incorporation of a carbon-13 isotope at the fourth carbon position makes it a valuable tool for researchers in various scientific disciplines, particularly in metabolic studies, drug development, and clinical diagnostics. This technical guide provides a comprehensive overview of the physical and chemical properties of **D-Lyxose-13C-4**, detailed experimental protocols for its analysis, and its applications in scientific research.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **D-Lyxose-13C-4** are crucial for its application in experimental settings. These properties are summarized in the table below.



Property	Value	Source
Molecular Formula	¹³ CC ₄ H ₁₀ O ₅	[1]
Molecular Weight	151.12 g/mol	[1][2]
Appearance	White to slightly yellow crystalline powder	[3]
Melting Point	108-112 °C (for unlabeled D- Lyxose)	[4]
Solubility	Soluble in water	[4][5]
Optical Activity [α]25/D	+13.8° (c = 4 in H_2O) (for unlabeled D-Lyxose)	[4]
LogP	-2.3	[2]

Experimental Protocols

The analysis of **D-Lyxose-13C-4** typically involves standard analytical techniques for monosaccharides, with specific considerations for the isotopic label.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the structure and isotopic enrichment of **D-Lyxose-13C-4**.

Methodology:

- Sample Preparation: Dissolve 5-10 mg of D-Lyxose-13C-4 in 0.5 mL of deuterium oxide (D₂O).
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ¹H NMR: Acquire a proton NMR spectrum. The signals will be similar to unlabeled D-Lyxose, but the coupling patterns of protons attached to or near the ¹³C-4 carbon will be altered due to ¹H-¹³C coupling.



- ¹³C NMR: Acquire a carbon-13 NMR spectrum. The signal corresponding to the C4 carbon will be significantly enhanced due to isotopic enrichment.[6] The chemical shifts for the pyranose forms of D-lyxose in D₂O are approximately: C1 (95.5, 95.9 ppm), C2 (71.5 ppm), C3 (72.0, 74.2 ppm), C4 (69.0, 68.0 ppm), and C5 (64.6, 65.7 ppm).[6] The labeled C4 will show a prominent peak.
- Data Analysis: Analyze the spectra to confirm the position of the ¹³C label and determine the isotopic purity.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and confirm the incorporation of the carbon-13 isotope.

Methodology:

- Sample Preparation: Prepare a dilute solution of D-Lyxose-13C-4 in a suitable solvent, such
 as a mixture of acetonitrile and water.
- Instrumentation: Use a high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled with an appropriate ionization source (e.g., electrospray ionization - ESI).
- Analysis: Acquire the mass spectrum in either positive or negative ion mode. The
 monoisotopic mass of D-Lyxose-13C-4 is expected to be 151.05617825 Da.[2] This will be
 one mass unit higher than unlabeled D-Lyxose.
- Data Analysis: Compare the observed mass-to-charge ratio (m/z) with the theoretical value to confirm the identity and isotopic labeling of the compound.

Applications in Research and Drug Development

D-Lyxose and its isotopically labeled forms are significant in several areas of research.

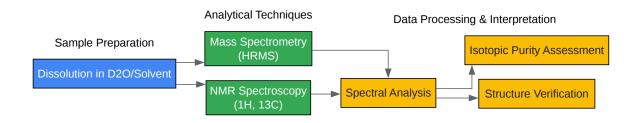
Metabolic Studies: D-Lyxose-13C-4 is an excellent tracer for studying pentose metabolism.
 [7] It can be used to investigate pathways such as the pentose phosphate pathway and to understand how cells process rare sugars.
 [7][8]



- Drug Synthesis: D-Lyxose serves as a chiral precursor for the synthesis of various bioactive
 molecules, including antiviral nucleoside analogs and anti-tumor agents.[9][10] The labeled
 version can be used to track the fate of the sugar backbone during these synthetic
 processes.
- Glycobiology: As a component of some bacterial glycolipids, D-Lyxose is relevant in the study of bacterial cell walls and host-pathogen interactions.

Mandatory Visualizations Experimental Workflow

The following diagram illustrates a typical experimental workflow for the analysis of **D-Lyxose-13C-4**.



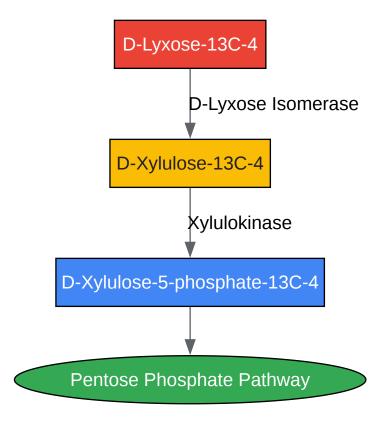
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Workflow for **D-Lyxose-13C-4** analysis.

Metabolic Pathway

D-Lyxose can be metabolized through the pentose phosphate pathway after isomerization to D-xylulose.[7] The following diagram outlines this metabolic conversion.





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Metabolism of D-Lyxose via the Pentose Phosphate Pathway.

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